

An In-depth Technical Guide to the Physical Properties of Dimethyl Phthalate-13C2

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Compound of Interest

Compound Name: Dimethyl Phthalate-13C2

Cat. No.: B584817

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Dimethyl Phthalate-13C2**, a stable isotope-labeled form of Dimethyl Phthalate (DMP). This document is intended to serve as a valuable resource for researchers and professionals engaged in pharmaceutical development, metabolism studies, and environmental analysis where isotopically labeled standards are crucial for accurate quantification and identification.

Core Physical and Chemical Data

The incorporation of two carbon-13 isotopes into the dimethyl phthalate structure provides a distinct mass signature essential for its use as an internal standard in mass spectrometry-based analytical methods. While many macroscopic physical properties are not significantly altered by this isotopic substitution, key molecular identifiers are distinct.

Property	Value	Source
Chemical Name	Dimethyl Phthalate-13C2	[1]
CAS Number	1346598-73-9	[1]
Molecular Formula	C ₈ ¹³ C ₂ H ₁₀ O ₄	[1]
Molecular Weight	196.17 g/mol	[1]
Accurate Mass	196.0646	[1]
Appearance	Colorless oily liquid	[2][3][4]
Melting Point	2 °C (36 °F; 275 K) (unlabeled)	[2]
Boiling Point	283 to 284 °C (541 to 543 °F; 556 to 557 K) (unlabeled)	[2]
Density	1.19 g/cm ³ (unlabeled)	[2]
Solubility in water	~4 g/L (poorly soluble) (unlabeled)	[2][3]
Odor	Slight aromatic odor (unlabeled)	[2][3]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Dimethyl Phthalate-13C2** are not readily available in the public domain. However, standard methodologies for determining these properties for organic compounds are well-established.

Synthesis of Dimethyl Phthalate

The industrial synthesis of dimethyl phthalate is achieved through the esterification of phthalic anhydride with methanol.[2][3][5] This reaction is typically catalyzed by a strong acid, such as sulfuric acid.[2] To synthesize the 13C2 labeled variant, 13C-labeled methanol would be used as a starting material.

A general laboratory-scale synthesis protocol can be adapted from procedures for similar phthalate esters:

- **Reaction Setup:** Phthalic anhydride and an excess of methanol- ^{13}C are added to a reaction vessel.
- **Catalysis:** A catalytic amount of concentrated sulfuric acid is carefully added.
- **Reaction Conditions:** The mixture is heated to reflux for several hours to drive the esterification reaction to completion.
- **Workup:** After cooling, the reaction mixture is neutralized with a basic solution, such as sodium bicarbonate, to remove the acid catalyst and any unreacted phthalic anhydride.
- **Purification:** The product is then washed with water, dried over an anhydrous salt (e.g., magnesium sulfate), and purified by distillation to yield pure dimethyl phthalate- $^{13}\text{C}_2$.

Analytical Characterization

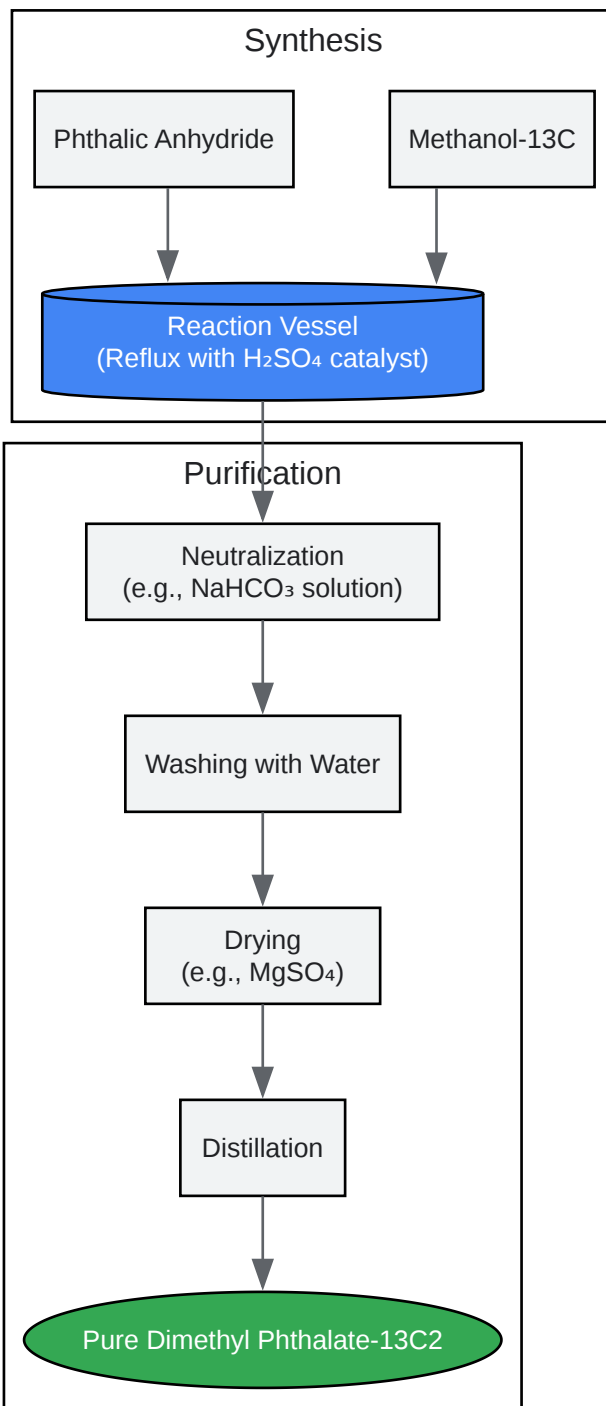
The identity and purity of synthesized **Dimethyl Phthalate- $^{13}\text{C}_2$** are confirmed using standard analytical techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a primary method for both identifying and quantifying phthalates. The sample is injected into a gas chromatograph, where it is vaporized and separated based on its boiling point and interaction with the column. The separated components then enter a mass spectrometer, which provides a mass spectrum that can be used to confirm the molecular weight and fragmentation pattern of the labeled compound.
- **High-Performance Liquid Chromatography (HPLC):** HPLC, particularly with UV or mass spectrometric detection, is another common method for analyzing phthalates.^{[6][7]} A solution of the sample is pumped through a column packed with a stationary phase. The components separate based on their differential partitioning between the mobile and stationary phases. This technique is useful for quantifying the purity of the synthesized product.

Workflow Diagrams

Synthesis and Purification Workflow

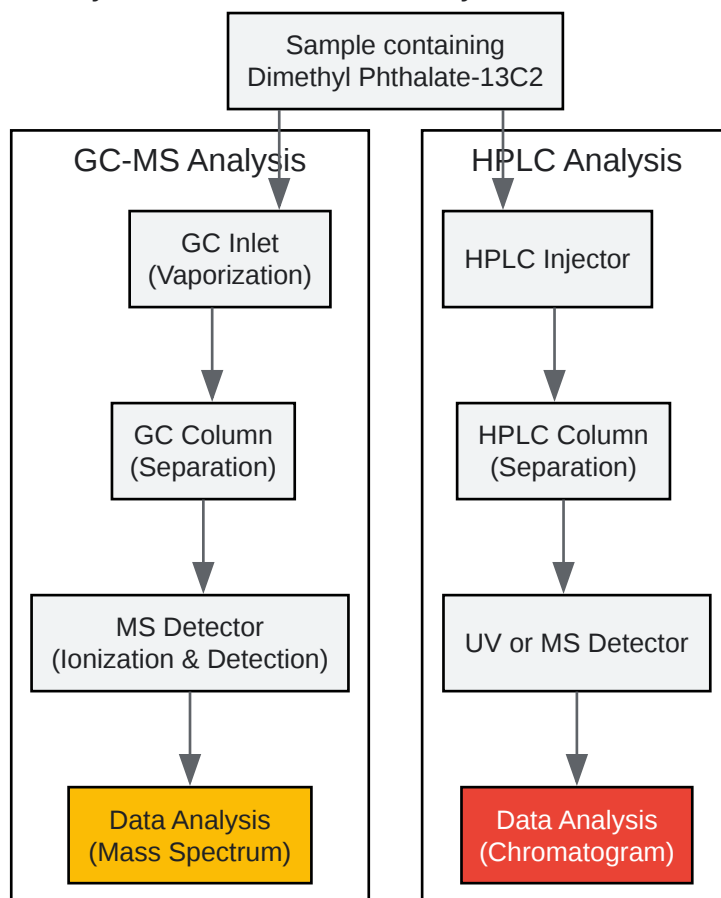
Synthesis and Purification of Dimethyl Phthalate-13C2

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Caption: Workflow for the synthesis and purification of **Dimethyl Phthalate-13C2**.

Analytical Workflow

Analytical Workflow for Dimethyl Phthalate-13C2



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Caption: Analytical workflow for the characterization of **Dimethyl Phthalate-13C2**.

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